

Uba5-IN-1 solubility and preparation of stock solutions

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Compound of Interest

Compound Name: Uba5-IN-1

Cat. No.: B15140323

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Uba5-IN-1 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **Uba5-IN-1** and best practices for preparing stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **Uba5-IN-1**?

A1: The recommended solvent for preparing primary stock solutions of **Uba5-IN-1** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).^[1] The compound exhibits high solubility in this solvent. Dimethylformamide (DMF) can also be used.^[1]

Q2: My **Uba5-IN-1** is not dissolving completely in DMSO. What should I do?

A2: If you observe incomplete dissolution, you can try the following troubleshooting steps:

- **Sonication:** Sonicate the solution in an ultrasonic bath to aid dissolution.
- **Gentle Warming:** Gently warm the solution to a temperature not exceeding 60°C.
- **Use Fresh Solvent:** DMSO is hygroscopic (absorbs moisture from the air). The presence of water can significantly reduce the solubility of **Uba5-IN-1**. Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.^[1]

Q3: Can I dissolve **Uba5-IN-1** directly in aqueous buffers or cell culture media?

A3: Direct dissolution in aqueous solutions is not recommended due to the compound's poor aqueous solubility. A concentrated stock solution should first be prepared in DMSO. This stock can then be serially diluted to the final working concentration in your aqueous buffer or media. Note that precipitation may occur if the final concentration of DMSO is too low or the aqueous solubility limit is exceeded.

Q4: How should I store my **Uba5-IN-1** stock solution?

A4: For long-term storage, stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]}

Q5: What is the molecular weight of **Uba5-IN-1**?

A5: The molecular weight of **Uba5-IN-1** is 912.16 g/mol .^{[2][3]}

Data Presentation

Uba5-IN-1 Properties and Solubility

Property	Value	Source(s)
Molecular Weight	912.16 g/mol	^{[2][3]}
CAS Number	1831169-11-9	^{[1][4]}
Appearance	White to off-white solid	^[1]
Solubility in DMSO	50 mg/mL (54.81 mM)	^[1]
Solubility in DMF	100 mg/mL (109.63 mM)	^[1]

Note: Solubility in aqueous solutions is very low. It is recommended to first dissolve the compound in an organic solvent like DMSO.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Uba5-IN-1**.

Materials:

- **Uba5-IN-1** powder (CAS: 1831169-11-9)[4]
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- **Pre-weigh Vial:** Tare a sterile, dry microcentrifuge tube on a calibrated analytical balance.
- **Weigh **Uba5-IN-1**:** Carefully weigh a precise amount of **Uba5-IN-1** powder. For example, weigh out 1 mg of the compound.
- **Calculate Required Solvent Volume:** Use the following formula to determine the volume of DMSO needed:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$$

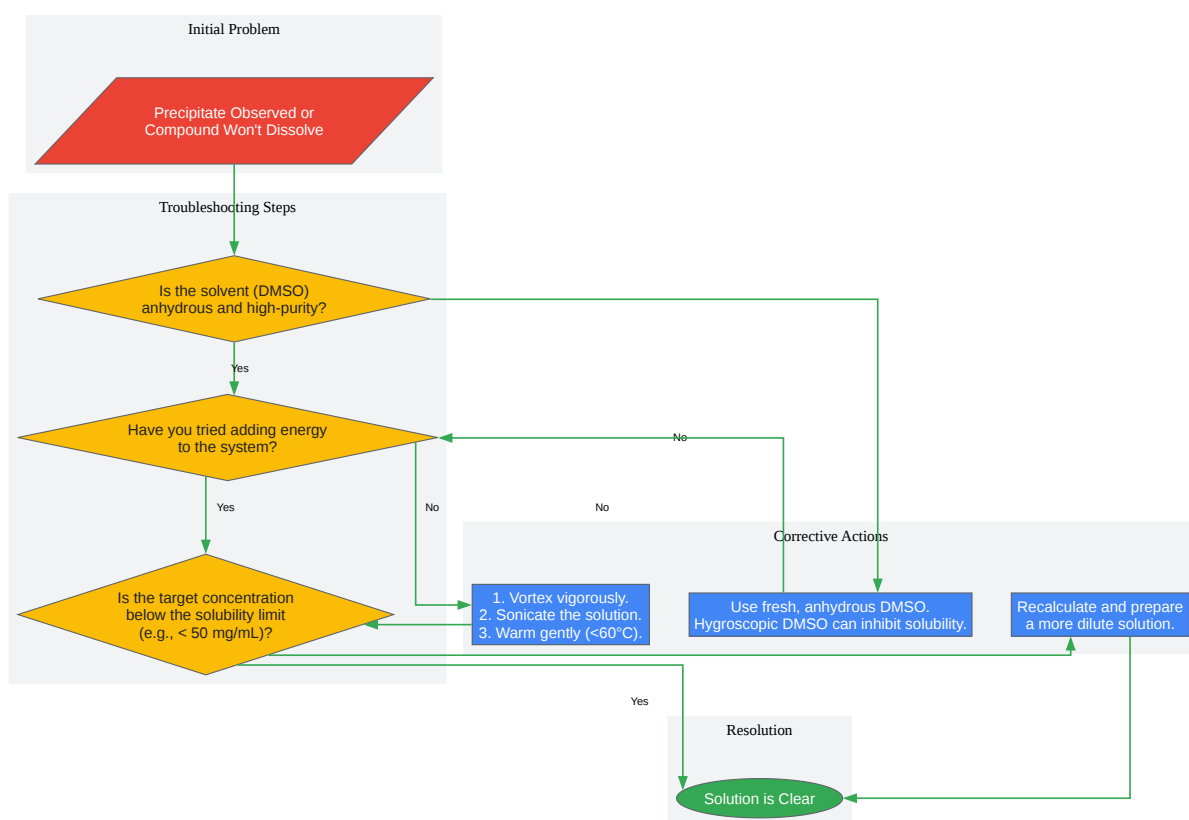
Example Calculation for 1 mg of **Uba5-IN-1** to make a 10 mM stock:

- Mass = 0.001 g
- Molar Concentration = 0.010 mol/L
- Molecular Weight = 912.16 g/mol
- Volume (L) = $0.001 / (0.010 \times 912.16) = 0.00010963$ L
- Volume (μL) = 109.63 μL

- Dissolve the Compound: Add the calculated volume (109.63 μ L) of anhydrous DMSO to the vial containing the **Uba5-IN-1** powder.
- Ensure Complete Dissolution: Vortex the vial thoroughly. If necessary, sonicate the solution or warm it gently (up to 60°C) until all solid material is dissolved and the solution is clear.^[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile vials. Store at -80°C for long-term stability (up to 6 months).^{[1][2]}

Troubleshooting & Logic Diagrams

The following diagram outlines a logical workflow for troubleshooting common issues encountered during the preparation of **Uba5-IN-1** solutions.



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Fig 1. Troubleshooting workflow for **Uba5-IN-1** dissolution.

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